Application Notes and Protocols for Lyophilized IGF-I (30-41)

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Compound of Interest

Compound Name:	*IGF-I (30-41)*
Cat. No.:	*B612641*

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Introduction

Insulin-like Growth Factor-I (IGF-I) is a crucial peptide hormone involved in cellular growth, proliferation, and survival. The **IGF-I (30-41)** fragment, a specific sequence from the C-domain of the full-length IGF-I protein, has been identified as a key region for interaction with the IGF-I receptor (IGF-IR). Research suggests that this fragment is directly involved in the high-affinity binding to the IGF-IR, and its presence is critical for the biological activity of the full-length protein.[1] These application notes provide detailed protocols for the proper reconstitution, storage, and handling of lyophilized **IGF-I (30-41)** to ensure its stability and integrity for research applications.

Product Information

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Characteristic	Description
Product Name	IGF-I (30-41)
Synonyms	Insulin-like Growth Factor I (30-41)
Appearance	White lyophilized powder
Properties	Associated with anabolic, antioxidant, anti-inflammatory, and cytoprotective effects.[2]

Reconstitution of Lyophilized IGF-I (30-41)

Proper reconstitution of lyophilized **IGF-I (30-41)** is critical for maintaining its biological activity. The choice of solvent can impact the solubility and stability of the peptide.

Recommended Solvents

The solubility of peptides is sequence-dependent. For **IGF-I (30-41)**, the following solvents are recommended in order of preference:

- Sterile Water: This is the preferred solvent for most peptides.
- 10%-30% Acetic Acid in Sterile Water: If the peptide is not readily soluble in sterile water, a dilute acetic acid solution can be used.[2]
- Dimethyl Sulfoxide (DMSO): For highly hydrophobic peptides, a small amount of DMSO can be used to initially dissolve the peptide, followed by dilution with an aqueous buffer.[2]

Reconstitution Protocol

- Equilibrate the Vial: Before opening, allow the vial of lyophilized **IGF-I (30-41)** to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming inside the vial upon opening, which can compromise the stability of the peptide.
- Centrifuge the Vial: Briefly centrifuge the vial at a low speed (e.g., 1000 x g for 1-2 minutes) to ensure that all the lyophilized powder is at the bottom of the vial.

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- Add the Solvent: Using a sterile syringe, slowly add the desired volume of the chosen solvent to the vial. Aim the stream of the solvent down the side of the vial to gently wet the powder.
- Dissolve the Peptide: Gently swirl or vortex the vial until the peptide is completely dissolved. Avoid vigorous shaking, as this can cause aggregation or degradation of the peptide. If necessary, sonication in a water bath for a few minutes can aid in dissolution.
- Verification of Dissolution: The reconstituted solution should be clear and free of any visible particulates.

Storage and Stability

The stability of **IGF-I (30-41)** is dependent on the storage conditions. Following these guidelines will help to preserve the integrity of the peptide.

Storage of Lyophilized Peptide

Condition	Temperature	Duration
Long-term Storage	-20°C or -80°C	Up to 2 years
Short-term Storage	4°C	Several weeks
Room Temperature	Ambient	Several days

Store lyophilized peptide protected from light.

Storage of Reconstituted Peptide Solution

Peptides in solution are significantly less stable than in their lyophilized form. Therefore, it is crucial to store them correctly.

Condition	Temperature	Recommended Duration
Short-term Storage	4°C	2-7 days
Long-term Storage	-20°C or -80°C	Up to 12 months (in aliquots)

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Important Considerations:

- Avoid Repeated Freeze-Thaw Cycles: This is a primary cause of peptide degradation. It is highly recommended to aliquot the reconstituted peptide solution into single-use volumes before freezing.
- Aliquoting: Prepare aliquots based on the expected experimental usage to minimize the number of freeze-thaw cycles.
- Carrier Proteins: For long-term storage of the reconstituted peptide, the addition of a carrier protein, such as 0.1% Bovine Serum Albumin (BSA) or Human Serum Albumin (HSA), can help to prevent adsorption of the peptide to the vial surface and improve stability.[3]

Experimental Protocols

Workflow for Reconstitution and Aliquoting

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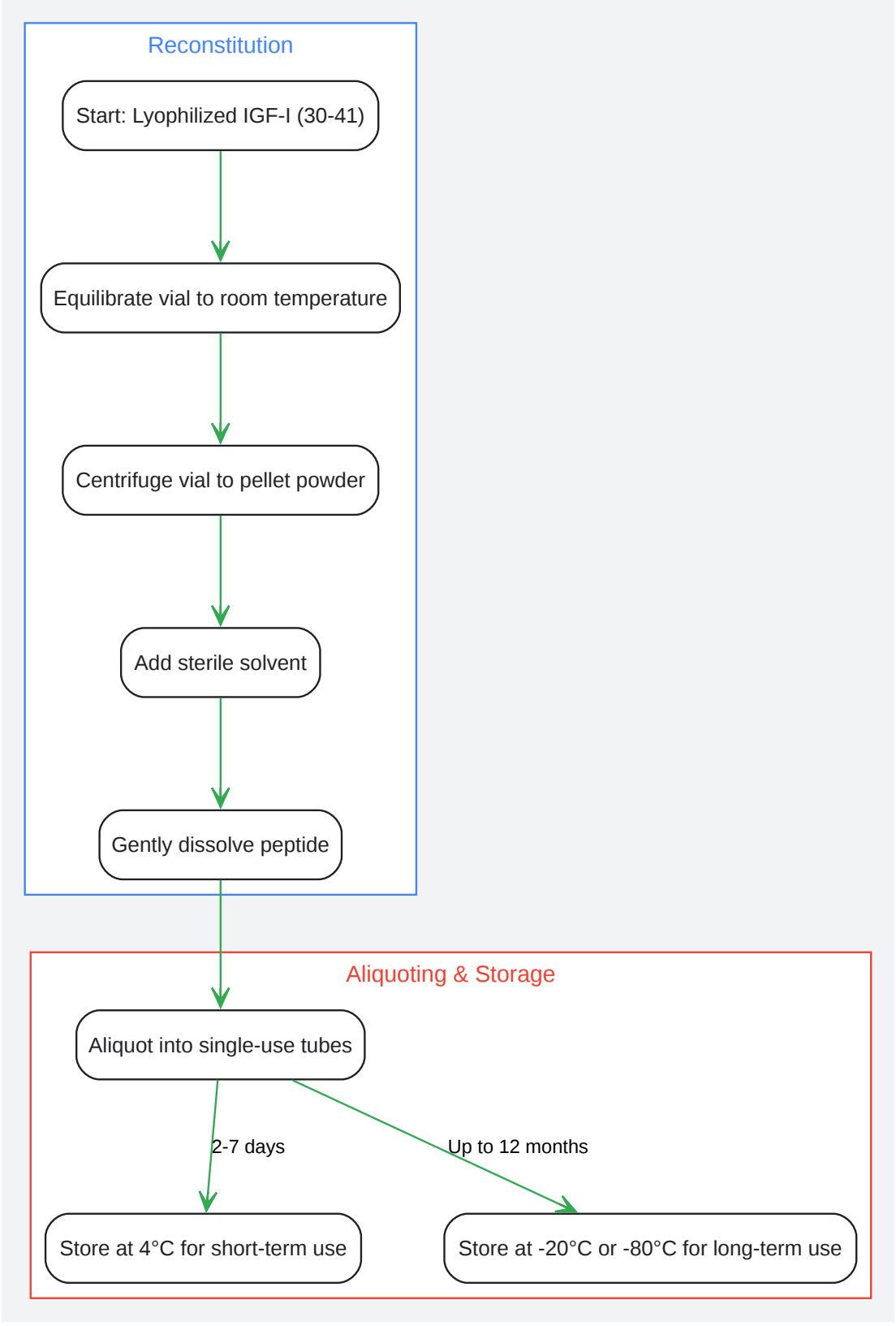

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Caption: Workflow for reconstituting and storing lyophilized **IGF-I (30-41)**.

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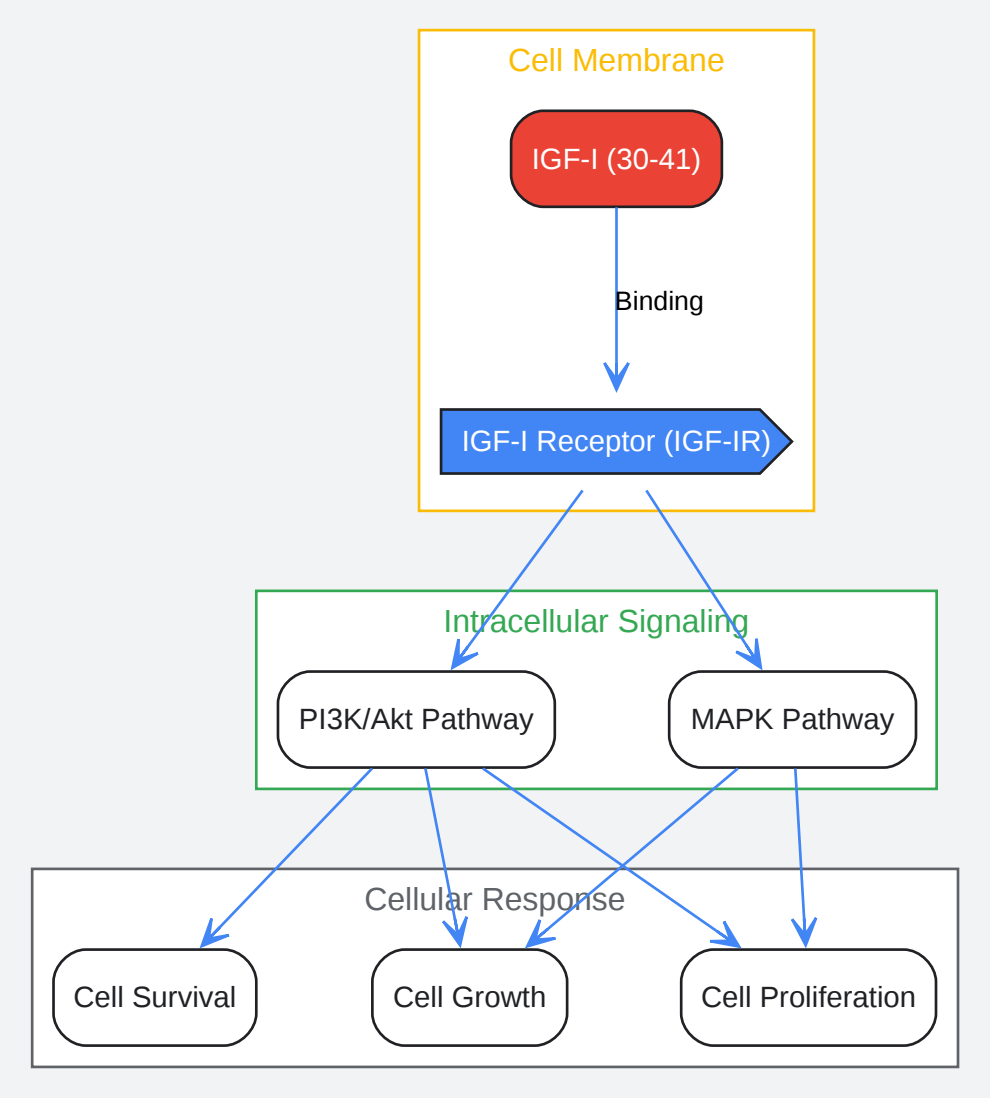
Signaling Pathway

The biological effects of full-length IGF-I are mediated through its binding to the IGF-I receptor (IGF-IR), a transmembrane tyrosine kinase. This interaction triggers a conformational change in the receptor, leading to autophosphorylation and the activation of downstream signaling cascades, primarily the PI3K/Akt and MAPK pathways. These pathways are crucial for regulating cell proliferation, growth, and survival.[4]

Studies have indicated that the C-domain of IGF-I, which encompasses the (30-41) amino acid sequence, is essential for high-affinity binding to the IGF-IR.[1] Deletion or modification of this region significantly impairs the receptor binding of the full-length IGF-I protein.[1] This suggests that the **IGF-I (30-41)** fragment likely exerts its biological effects by interacting with the IGF-IR and potentially initiating similar downstream signaling events.



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Caption: Proposed signaling pathway of **IGF-I (30-41)** via the IGF-I receptor.

Troubleshooting

Problem	Possible Cause	Solution
Peptide will not dissolve	Incorrect solvent; peptide has low solubility.	Try the recommended solvents in order of preference. Gentle warming or sonication may help. For very hydrophobic peptides, use a small amount of an organic solvent like DMSO to dissolve first, then dilute with an aqueous buffer.
Loss of activity	Improper storage; repeated freeze-thaw cycles; contamination.	Ensure proper storage temperatures are maintained. Aliquot the reconstituted peptide to avoid freeze-thaw cycles. Use sterile techniques during reconstitution and handling.
Visible precipitates in solution	Aggregation; poor solubility; contamination.	Centrifuge the vial to pellet the precipitate and use the supernatant. Consider trying a different reconstitution solvent. Ensure the peptide is fully dissolved before use.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling peptides.
- Handle lyophilized powder in a designated area to avoid inhalation.

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- Dispose of unused peptide and contaminated materials in accordance with institutional and local regulations.

Disclaimer: This information is for research use only and is not intended for human or therapeutic use. The stability and activity of the peptide are dependent on proper handling and storage. The provided protocols are intended as a guide and may require optimization for specific applications.

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